An In-depth Technical Guide to Phenylacetaldehyde: Molecular Properties and Characterization

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Compound of Interest	
Compound Name:	Phenylacetaldehyde
Cat. No.:	B1677652

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This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **phenylacetaldehyde**, a significant organic compound in various scientific and industrial applications. The document details its molecular characteristics, presents a standardized experimental protocol for its identification and quantification, and illustrates the logical workflow of this analytical process. This guide is intended to serve as a valuable resource for professionals in research, quality control, and drug development who work with or encounter this aldehyde.

Core Molecular and Physical Data

Phenylacetaldehyde, also known as 2-phenylethanal, is an aromatic aldehyde with a characteristic sweet, honey-like floral odor.[1][2] It is a naturally occurring compound found in various plants and is also a product of amino acid metabolism.[2][3][4] Its versatile chemical nature makes it a valuable precursor and intermediate in the synthesis of pharmaceuticals and other fine chemicals.[1]

The fundamental molecular and physical properties of **phenylacetaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Unit	Source
Molecular Formula	C_8H_8O	-	[1][3][5]
Molecular Weight	120.15	g/mol	[1][3][4][5]
IUPAC Name	2-phenylacetaldehyde	-	[3]
CAS Number	122-78-1	-	[1][5]
Appearance	Colorless to faint yellow liquid	-	[1]
Density	~1.035	g/mL	[1]
Boiling Point	195	°C	[2][4]
Melting Point	-10	°C	[4]
Solubility in Water	2.210	g/L	[4]

Experimental Protocol: Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

This section provides a detailed methodology for the identification and purity assessment of a **phenylacetaldehyde** sample using Gas Chromatography-Mass Spectrometry (GC-MS). This technique is highly effective for separating volatile and semi-volatile compounds and providing definitive identification based on their mass spectrum.

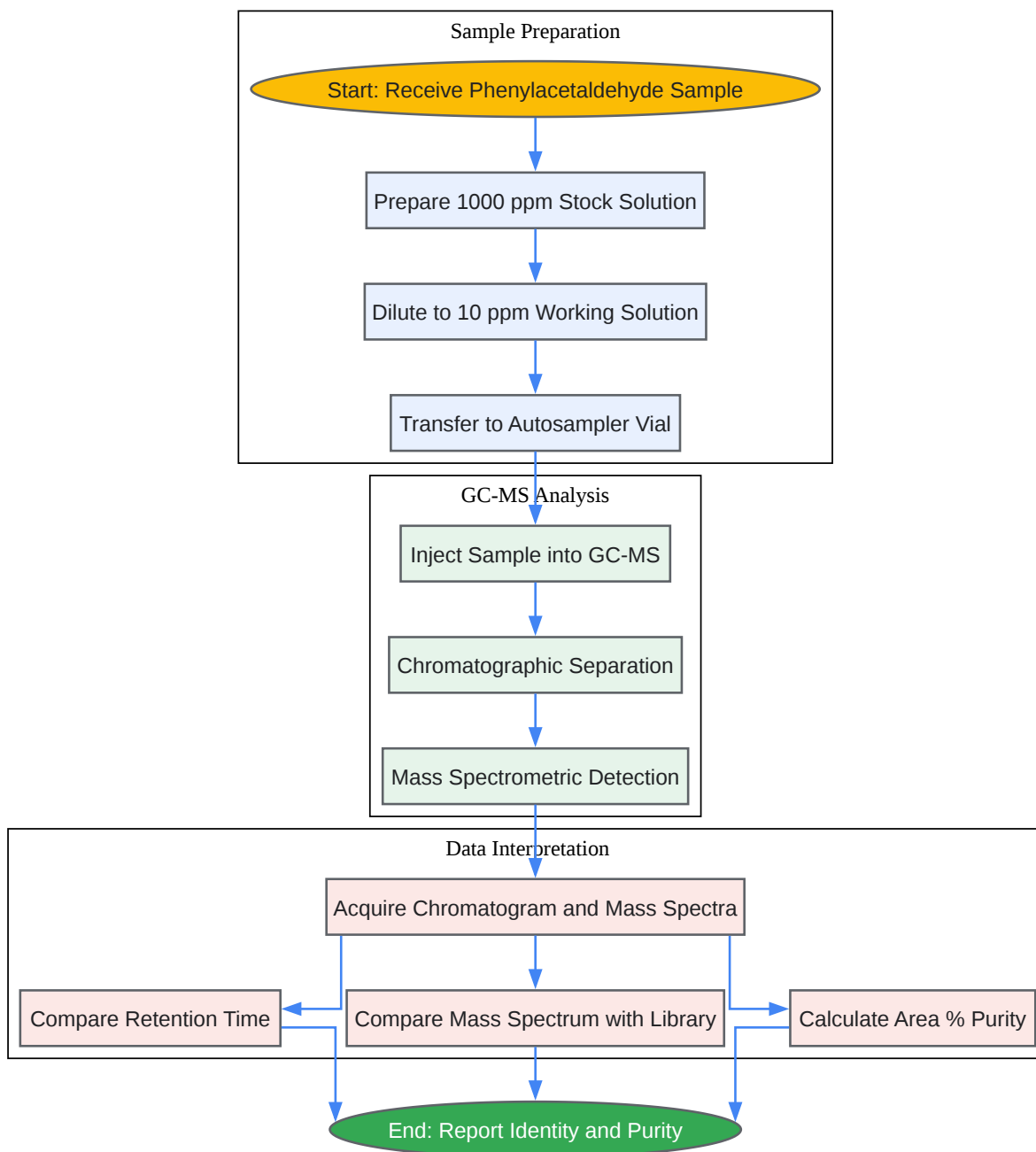To confirm the identity and determine the purity of a given sample of **phenylacetaldehyde**.

- **Phenylacetaldehyde** sample (≥90% purity)

- High-purity solvent for dilution (e.g., Dichloromethane or Ethyl Acetate, GC grade)

- Volumetric flasks and pipettes

- Autosampler vials with septa

- GC-MS instrument equipped with a suitable capillary column (e.g., DB-5ms or equivalent)

- High-purity Helium (carrier gas)

- Gas Chromatograph (GC):

    - Injector: Split/Splitless, operated in split mode (e.g., 50:1 split ratio)

    - Injector Temperature: 250 °C

    - Oven Temperature Program:

        - Initial Temperature: 60 °C, hold for 2 minutes

        - Ramp: 10 °C/min to 280 °C

        - Final Hold: Hold at 280 °C for 5 minutes

    - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min

- Mass Spectrometer (MS):

    - Ionization Mode: Electron Ionization (EI) at 70 eV

    - Source Temperature: 230 °C

    - Quadrupole Temperature: 150 °C

    - Scan Range: 35-350 m/z

- Prepare a 1000 ppm stock solution of the **phenylacetaldehyde** sample by accurately weighing the substance and dissolving it in the chosen GC-grade solvent in a volumetric flask.

- Perform a serial dilution to a final concentration of approximately 10 ppm.

- Transfer the final diluted sample into an autosampler vial for analysis.

- Retention Time: Compare the retention time of the major peak in the sample chromatogram with that of a certified reference standard of **phenylacetaldehyde** analyzed under identical conditions.

- Mass Spectrum: Extract the mass spectrum of the major peak. Compare the fragmentation pattern with a library spectrum (e.g., NIST/Wiley) for **phenylacetaldehyde**. Key fragments to look for include the molecular ion peak (m/z 120) and other characteristic fragments.

- Purity Assessment: Calculate the area percentage of the **phenylacetaldehyde** peak relative to the total area of all peaks in the chromatogram to estimate the sample's purity.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the GC-MS characterization protocol described above.

Sample Preparation

Start: Receive Phenylacetaldehyde Sample

Prepare 1000 ppm Stock Solution

Dilute to 10 ppm Working Solution

Transfer to Autosampler Vial

GC-MS Analysis

Inject Sample into GC-MS

Chromatographic Separation

Mass Spectrometric Detection

Data Interpretation

Acquire Chromatogram and Mass Spectra

Compare Retention Time

Compare Mass Spectrum with Library

Calculate Area % Purity

End: Report Identity and Purity

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Caption: Workflow for **Phenylacetaldehyde** Characterization by GC-MS.

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